

Essential Safety and Logistical Guidance for Handling JNJ-10191584

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Compound of Interest

Compound Name: JNJ10191584

Cat. No.: B1672985

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling JNJ-10191584. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical compound.

Personal Protective Equipment (PPE)

The appropriate personal protective equipment must be worn at all times when handling JNJ-10191584 to minimize exposure and ensure personal safety.

Area of Protection	Required PPE	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be in accordance with EN166.
Skin Protection	Protective gloves	Impermeable and resistant to the product.
Laboratory coat	To prevent skin contact.	
Respiratory Protection	Dust mask or respirator	Required when handling the solid form to prevent inhalation of dust particles.

Operational and Disposal Plans

A systematic approach to handling and disposing of JNJ-10191584 is critical for laboratory safety and environmental protection.

Handling Procedures

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- **Material Handling:** Avoid contact with skin, eyes, and clothing. Avoid the formation of dust and aerosols.

Spill and Accidental Release Measures

In the event of a spill, follow these procedures to mitigate risks:

- **Evacuate:** Clear the area of all personnel.
- **Ventilate:** Ensure adequate ventilation.
- **Containment:** Use an absorbent material to contain the spill.
- **Collection:** Sweep up the spilled material and place it in a suitable container for disposal.
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent.

Disposal Plan

Dispose of JNJ-10191584 and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways. It is recommended to use a licensed professional waste disposal service.

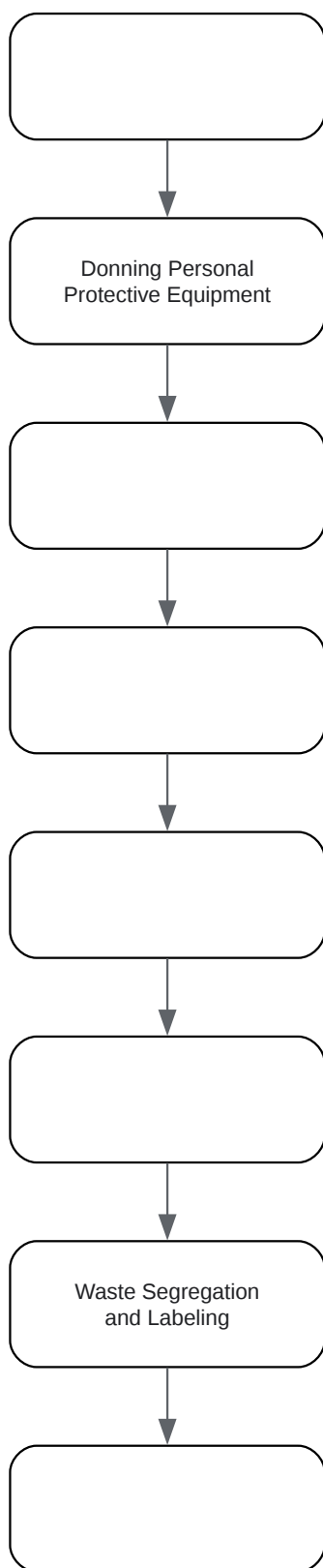
First Aid Measures

In case of exposure, immediate medical attention is required. Follow these first aid guidelines:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen.
Skin Contact	Immediately wash the affected area with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Experimental Workflow for Handling JNJ-10191584

The following diagram outlines the standard operating procedure for the safe handling of JNJ-10191584 from receipt to disposal.



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Caption: Workflow for Safe Handling of JNJ-10191584.

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